

Reactive Blue 160 chemical structure and properties

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Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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An In-depth Technical Guide to C.I. **Reactive Blue 160**

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of C.I. **Reactive Blue 160**, a widely used diazo reactive dye in the textile industry. The information is tailored for researchers, scientists, and professionals in drug development and related fields who may encounter this compound in their studies, particularly in areas of environmental science and toxicology.

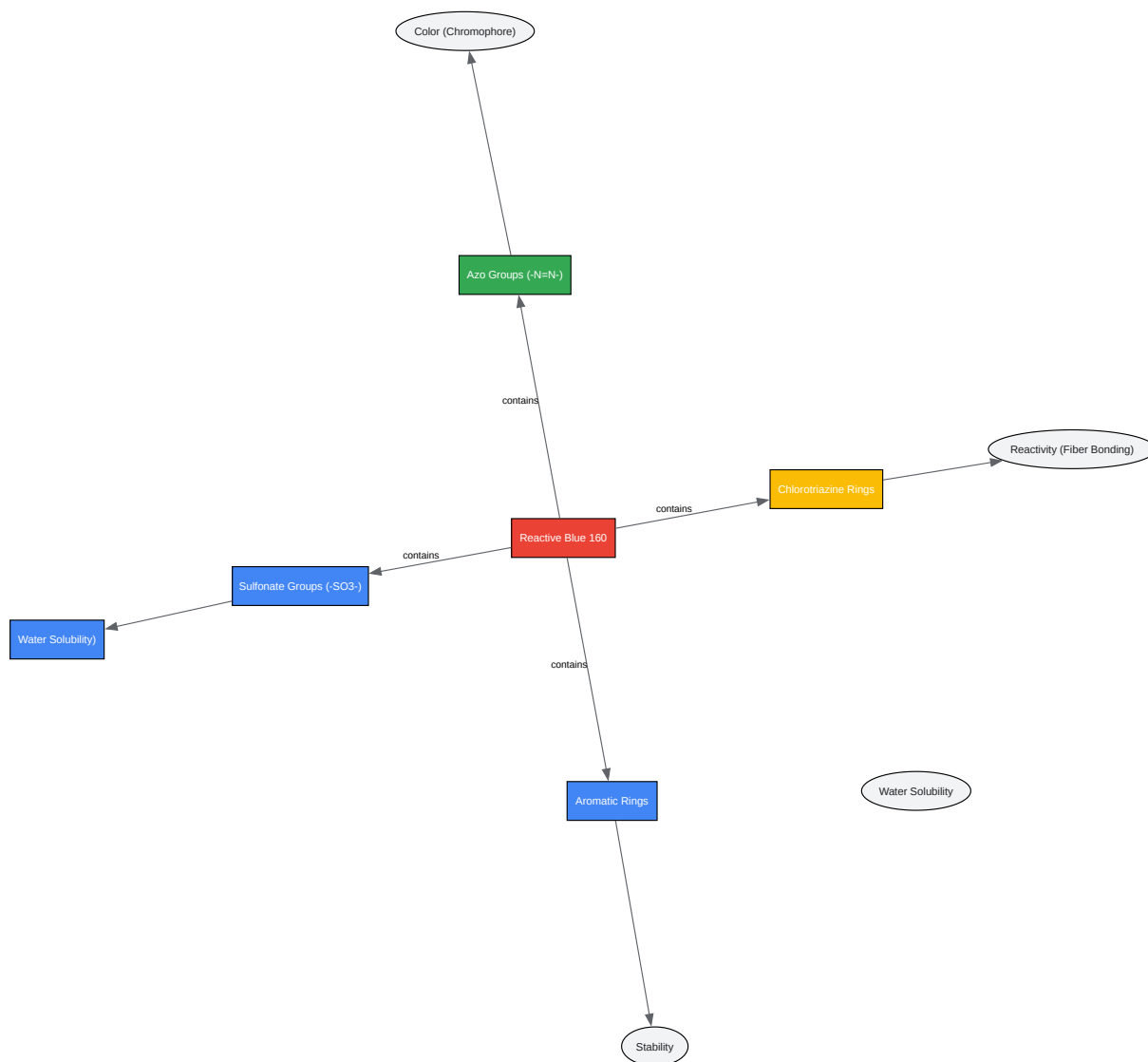
Chemical Structure and Properties

Reactive Blue 160 is a complex aromatic dye characterized by the presence of two azo groups, which act as chromophores, and two reactive dichlorotriazine rings that facilitate covalent bonding with cellulosic fibers.^[1] Its structure also incorporates multiple sulfonate groups, imparting high water solubility, a crucial property for the dyeing process.^[1]

Table 1: Physicochemical Properties of C.I. **Reactive Blue 160**

Property	Value	Reference
IUPAC Name	pentasodium;2-[[[3-[[4-chloro-6-[4-[[4-chloro-6-(3-sulfoanilino)-1,3,5-triazin-2-yl]amino]-2,5-disulfonatoanilino]-1,3,5-triazin-2-yl]amino]-2-hydroxy-5-sulfonatophenyl]diazenyl]-phenylmethyl]diazenyl]-5-sulfonatobenzoate	[1][2]
CAS Number	71872-76-9	[1][2][3][4][5][6]
C.I. Name	Reactive Blue 160	[3][4][6]
Molecular Formula	C38H23Cl2N14Na5O18S5	[1][2][3][4]
Molecular Weight	1309.9 g/mol	[1][2][3]
Appearance	Navy blue powder	[6]
Solubility	100 g/L at 50 °C	[6]

Below is a diagram representing the logical relationship of the core functional groups in **Reactive Blue 160**.



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Functional groups of **Reactive Blue 160**.

Experimental Protocols

Synthesis of Reactive Dyes (General Protocol)

The synthesis of reactive dyes like **Reactive Blue 160** typically involves diazotization and coupling reactions. A general procedure is as follows:

- **Diazotization:** An aromatic amine is dissolved in an acidic solution (e.g., hydrochloric acid) and cooled to 0-5°C. A solution of sodium nitrite is then added dropwise to form the diazonium salt. The temperature must be carefully controlled to prevent the decomposition of the diazonium salt.
- **Coupling:** The diazonium salt solution is then slowly added to a solution of a coupling component (e.g., an aromatic amine or phenol derivative) under controlled pH and temperature conditions. The coupling reaction results in the formation of the azo dye.
- **Condensation:** For reactive dyes containing a triazine ring, a subsequent condensation reaction is carried out. This typically involves reacting the dye with a cyanuric chloride derivative to introduce the reactive group.
- **Isolation and Purification:** The synthesized dye is then isolated by salting out, followed by filtration and drying.

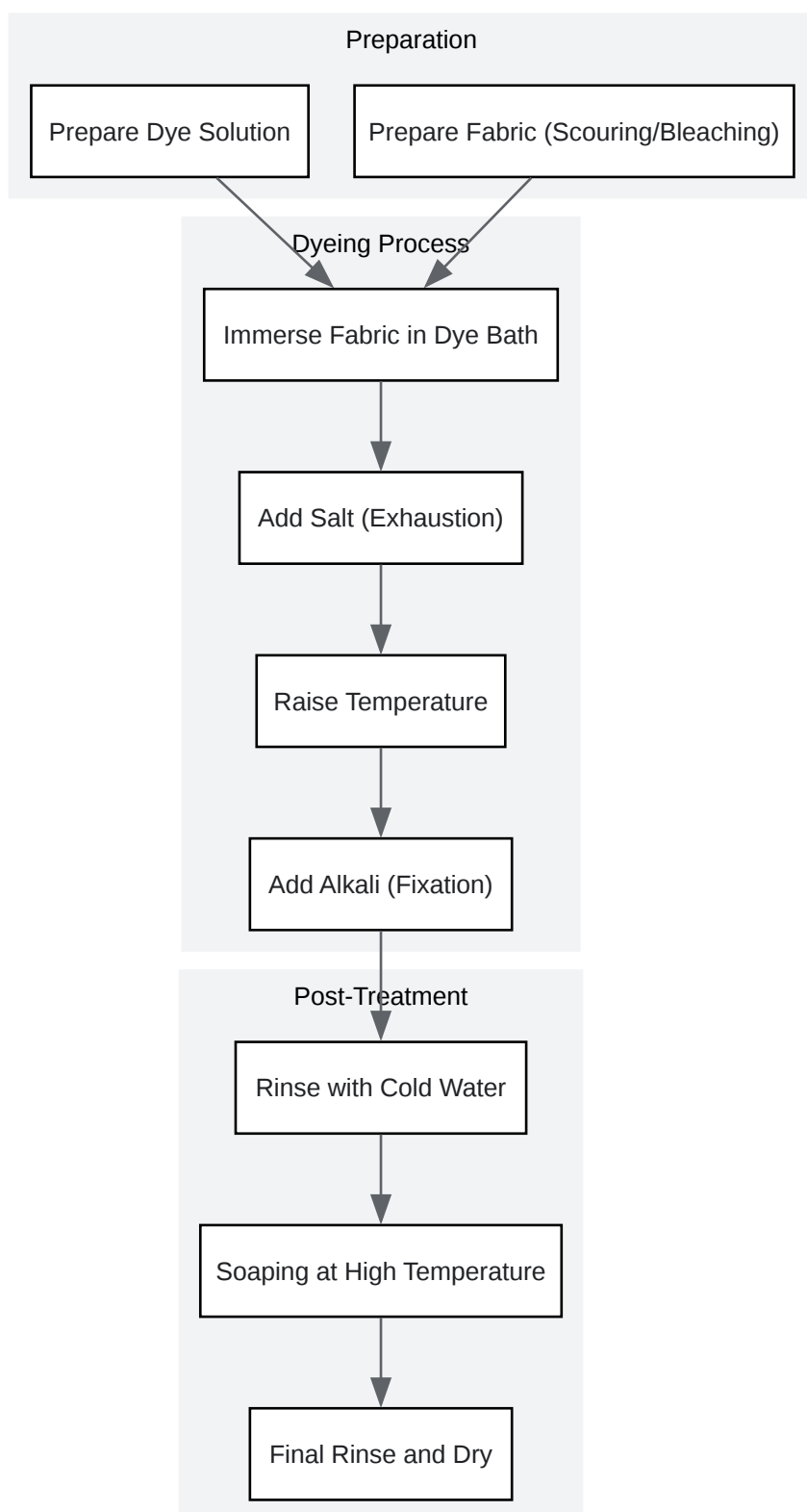
Dyeing of Cotton Fabric with Reactive Dyes (General Protocol)

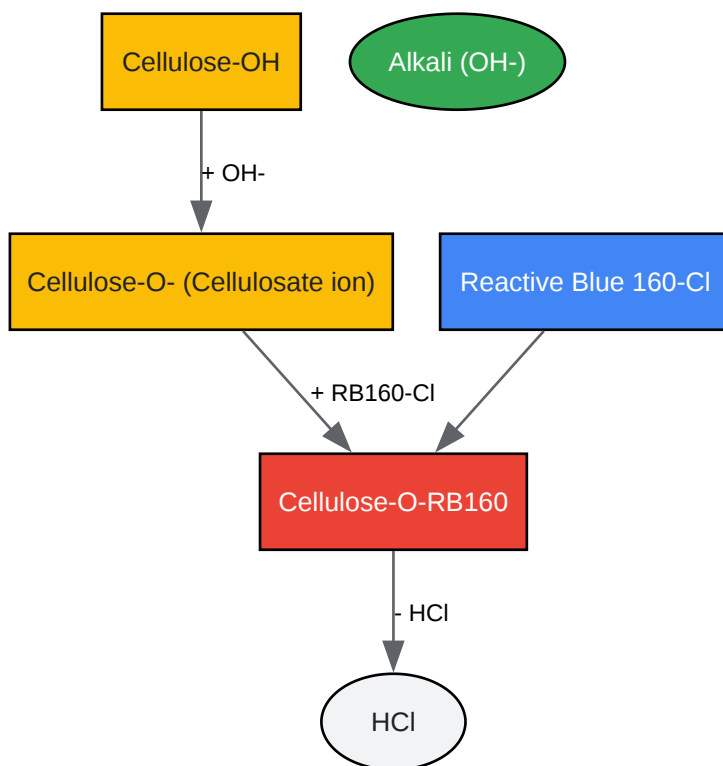
The application of **Reactive Blue 160** to cotton involves the formation of a covalent bond between the dye and the hydroxyl groups of the cellulose fibers.

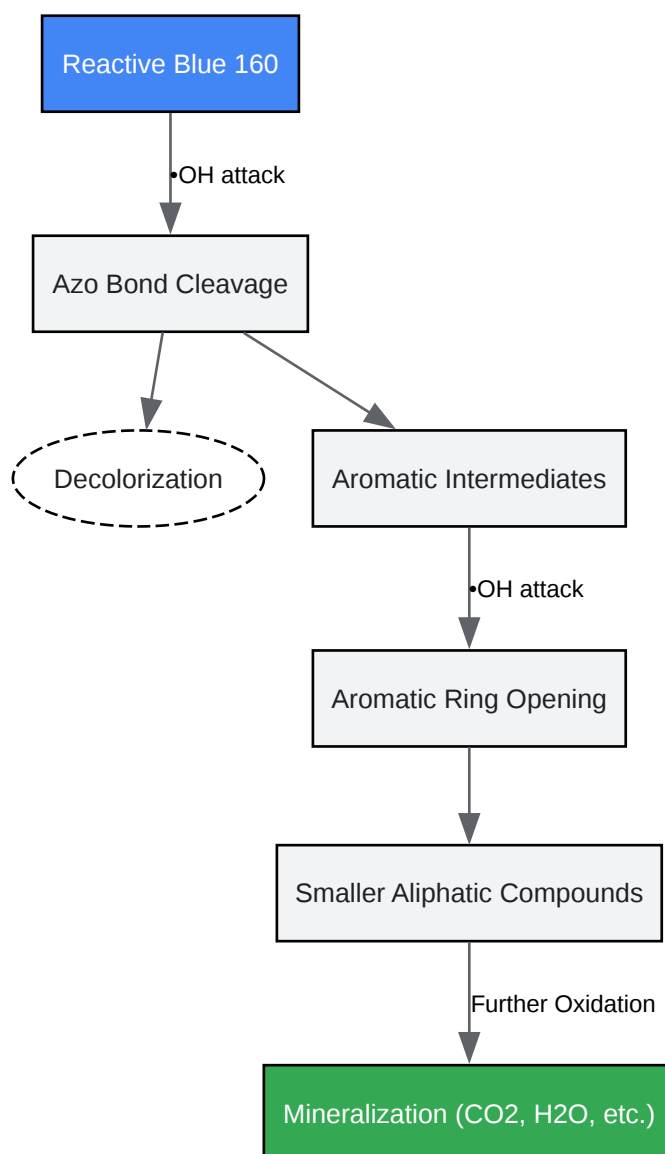
- **Preparation of the Dye Bath:** The dye is dissolved in water to create the dye bath. The pH is typically adjusted to be slightly acidic to neutral.
- **Exhaustion:** The cotton fabric is immersed in the dye bath. An electrolyte, such as sodium chloride or sodium sulfate, is added to promote the exhaustion of the dye onto the fabric. The temperature is gradually raised.

- **Fixation:** An alkali, such as sodium carbonate or sodium hydroxide, is added to the dye bath to raise the pH. This facilitates the chemical reaction between the reactive groups of the dye and the hydroxyl groups of the cotton fibers, forming a covalent bond.
- **Washing and Soaping:** After the dyeing process, the fabric is thoroughly rinsed with water to remove any unfixed dye. A soaping treatment at a high temperature is then carried out to remove any hydrolyzed dye and to improve the fastness properties of the dyeing.

The following diagram illustrates the general workflow for dyeing cotton with reactive dyes.







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References

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